

Application of Fluensulfone for the Management of Sting Nematodes in Agricultural Settings

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Compound of Interest

Compound Name: *Fluensulfone*

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Introduction

Fluensulfone is a non-fumigant nematicide belonging to the fluoroalkenyl thioether chemical class.[1] It represents a significant advancement in the management of plant-parasitic nematodes, including the highly damaging sting nematode (*Belonolaimus longicaudatus*). Its unique mode of action, which is distinct from that of organophosphates and carbamates, involves the disruption of nematode feeding, motility, and development across all active life stages.[1][2][3] This document provides detailed application notes and experimental protocols for the use of **fluensulfone** in managing sting nematodes in various agricultural environments, with a focus on research and development applications. **Fluensulfone** has demonstrated efficacy against a wide range of plant-parasitic nematodes, including root-knot, cyst, and lance nematodes.[4][5]

Physicochemical Properties and Mode of Action

Fluensulfone is a water-soluble compound that moves through the soil profile with water.[6] It possesses both contact and systemic activity, allowing for its effectiveness against nematodes both in the soil and within plant roots.[7][8] However, the degree of systemic activity can vary among different crop species.[6] The nematicidal effects of **fluensulfone** are characterized by a gradual onset, leading to cessation of feeding, impaired motility, and developmental arrest. Studies on the model organism *Caenorhabditis elegans* have shown that **fluensulfone** has pleiotropic actions, inhibiting development, egg-laying, egg-hatching, feeding, and locomotion.

[1] Importantly, it exhibits a more favorable toxicological profile with lower mammalian toxicity compared to older classes of nematicides.[6][9]

Application Notes

Target Pest: Sting Nematode (*Belonolaimus longicaudatus*)

The sting nematode is an ectoparasitic nematode that feeds on plant roots from the outside, causing significant damage to a wide range of crops, including turfgrass, strawberries, and potatoes.[7][10][11] It is considered one of the most damaging nematodes to turfgrass in Florida.[7] Damage symptoms often manifest as stunted growth, chlorosis, and a reduced ability to withstand environmental stresses.[7]

Formulations and Application Methods

Fluensulfone is available in various formulations, including emulsifiable concentrates (e.g., Nimitz 480 EC) and granular products (e.g., Nimitz Pro G®).[7]

Common application methods include:

- **Broadcast Application:** Uniform application over the entire soil surface, followed by mechanical incorporation or irrigation to move the product into the root zone (typically 6-8 inches).[12]
- **Banded Application:** Application in a narrow band over the crop row, reducing the total amount of product used per unit area. This also requires incorporation into the soil.
- **Drip Irrigation (Chemigation):** Application through the drip irrigation system, which allows for precise placement and movement into the wetted zone where roots are concentrated.[6] Studies have shown that application without immediate pulse irrigation or with a one-hour delay before pulsing can be more effective than simultaneous application with pulse irrigation.[6]
- **Granular Spreading:** Application of granular formulations using a spreader, followed by irrigation to release the active ingredient into the soil.[7][8]

Application Rates and Timing

Application rates can vary depending on the crop, soil type, and nematode pressure.

- General Rates: Label recommendations often range from 4 to 8 liters per hectare. The maximum single application rate is approximately 3.84 kg a.i./ha. Another source indicates a maximum single application of 2.5 lbs a.i./A (approximately 2.8 kg a.i./ha).[\[12\]](#)
- Crop-Specific Examples:
 - In potato, a preplant soil spray of **fluensulfone** was evaluated at 403 g a.i./treated ha.[\[11\]](#)
[\[13\]](#)
 - For root-knot nematode control in onions, rates of 2.0 and 2.25 L/ha were found to be most effective.[\[9\]](#)
- Timing: **Fluensulfone** is typically applied as a pre-plant treatment.[\[10\]](#) For optimal efficacy, soil temperatures should be above 16°C, as nematodes are less active and may not readily absorb the nematicide at lower temperatures. Research on sting nematode behavior in turfgrass indicates that they are in the upper 4 inches of the soil profile during the early to mid-spring, making this an ideal time for application.[\[14\]](#)

Data on Efficacy of Fluensulfone Against Sting and Other Nematodes

The following tables summarize quantitative data from various studies on the efficacy of **fluensulfone**.

Table 1: Efficacy of **Fluensulfone** in Florida Strawberry (2019-2022 Seasons)

Treatment	Application Timing	Total Yield (kg/ha)	Sting Nematode Population (per 100 cm ³ soil)
Untreated Control	N/A	Lower than treated	Higher than treated
Fluensulfone	One week before transplanting	Less increase than Fluopyram	Numerically lower than control
Fluopyram	At transplanting	Greater than untreated control	Trend towards lower populations
Fluensulfone + Fluopyram	Sequential application	Greater than untreated control	Not specified
Metam potassium (fumigant)	Three weeks before transplanting	Consistently higher than control	Often higher at the end of the season

Data adapted from a study on sting nematode management in Florida strawberries. The study noted that while metam potassium provided the highest yields, it did not reduce end-of-season sting nematode populations as effectively as the non-fumigant options in some cases.[\[10\]](#)

Table 2: Efficacy of **Fluensulfone** in Florida Potato (2020-2021)

Treatment	Application Rate (a.i./treated ha)	Sting Nematode Abundance	Potato Yield
Untreated Control	N/A	High	Low
Fluensulfone	403 g	Did not consistently manage	Inconsistent effect
1,3-D (fumigant)	88.3 kg	Consistently managed	Consistently increased
Metam potassium (fumigant)	390 kg	Managed abundance	Phytotoxic to potato
Metam potassium + Fluensulfone	390 kg + 403 g	Managed abundance	Phytotoxic to potato

This study highlights that under the tested conditions, the fumigant 1,3-D was the most effective treatment for both sting nematode management and yield improvement in potato. **Fluensulfone** alone showed inconsistent results.[\[11\]](#)[\[13\]](#)

Table 3: Efficacy of **Fluensulfone** against Root-Knot Nematode (*M. incognita*) in Onion

Treatment	Application Rate (L/ha)	Nematode Population Reduction (at 30 days after sowing)
Untreated Control	N/A	0%
Fluensulfone	1.75	73.8%
Fluensulfone	2.00	90.5%
Fluensulfone	2.25	>90.5% (most effective)

This table demonstrates the dose-dependent efficacy of **fluensulfone** on a different nematode species, providing a reference for its potential activity.[\[9\]](#)

Experimental Protocols

Protocol 1: Field Efficacy Trial of Fluensulfone for Sting Nematode Management

- Objective: To evaluate the efficacy of different application rates and methods of **fluensulfone** for the management of sting nematodes (*B. longicaudatus*) on a selected crop (e.g., turfgrass, strawberry, potato).
- Experimental Design:
 - Design: Randomized Complete Block Design (RCBD).
 - Replicates: Minimum of 4-5 replicates per treatment.
 - Plot Size: Dependent on crop and application equipment, but should be sufficient to minimize edge effects (e.g., 2m x 5m for turfgrass).

3. Treatments:

- Untreated Control.
- **Fluensulfone** - Rate 1 (e.g., 2.0 kg a.i./ha) - Broadcast application.
- **Fluensulfone** - Rate 2 (e.g., 3.0 kg a.i./ha) - Broadcast application.
- **Fluensulfone** - Rate 2 (e.g., 3.0 kg a.i./ha) - Drip irrigation.
- Positive Control (Standard Nematicide, e.g., 1,3-D for potato).[\[11\]](#)[\[13\]](#)

4. Site Selection and Preparation:

- Select a field with a known history of sting nematode infestation and uniform soil type.
- Conduct pre-treatment soil sampling to confirm nematode population densities are above the economic threshold.
- Prepare the land according to standard practices for the chosen crop.

5. Application of Treatments:

- Calibrate all application equipment (sprayers, spreaders, drip systems) prior to use.
- Apply treatments as per the experimental design. For soil-applied treatments, incorporate into the top 6-8 inches of soil using a tiller or sufficient irrigation immediately after application.
[\[12\]](#)
- Record environmental conditions at the time of application (soil temperature, moisture).

6. Data Collection:

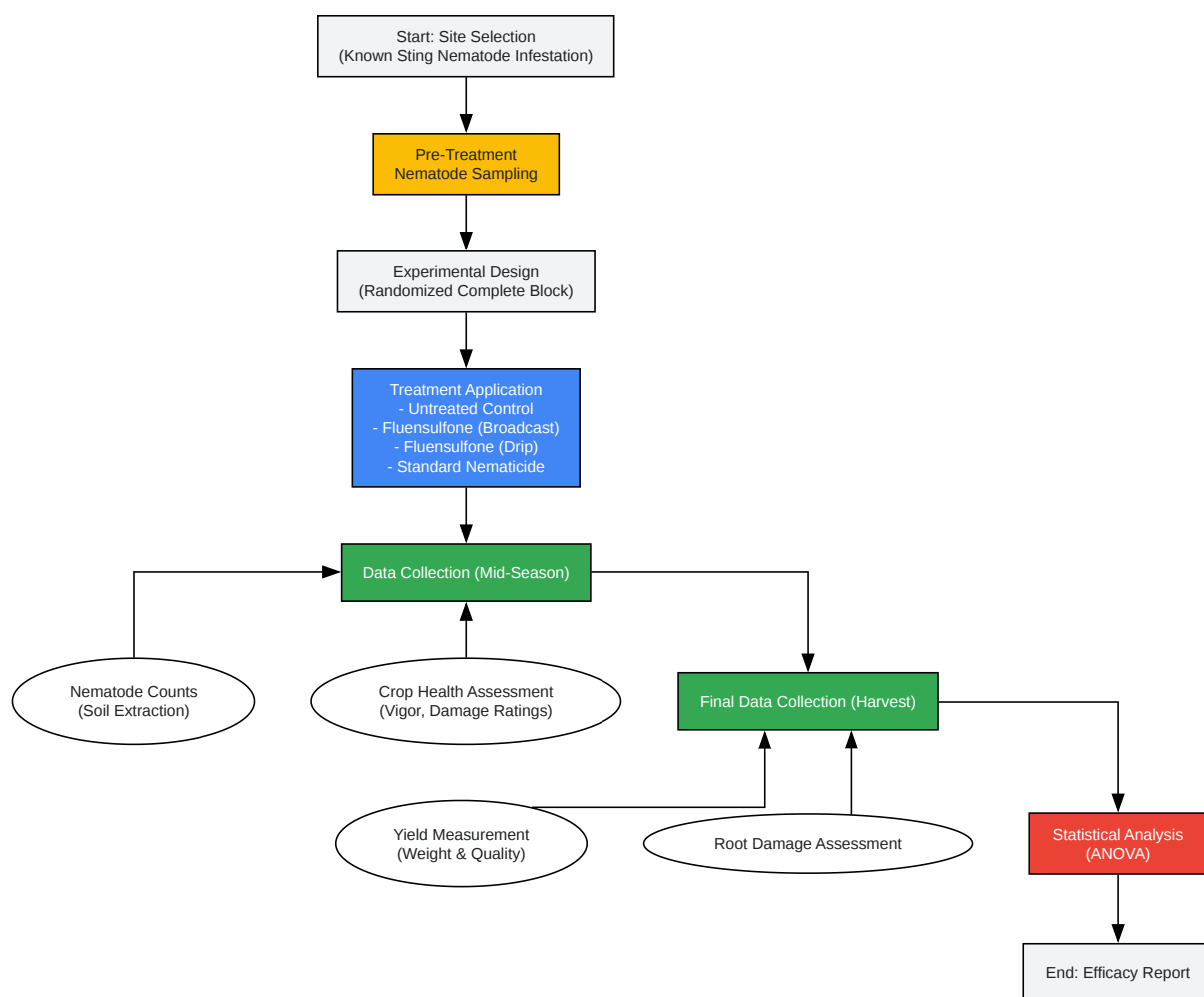
- Nematode Populations: Collect soil samples from the root zone of each plot at regular intervals (e.g., pre-application, mid-season, and at harvest). Use a systematic sampling pattern (e.g., 10-15 cores per plot). Extract nematodes using a standard method like the Baermann funnel or centrifugal flotation. Identify and count sting nematodes.

- **Crop Health and Vigor:** Assess plant height, canopy cover, and visual damage ratings (e.g., chlorosis, stunting) at multiple time points during the growing season.
- **Root Damage Assessment:** At the end of the season, carefully excavate root systems from a representative number of plants per plot. Assess root galling (if a concurrent root-knot nematode population exists) and overall root health (e.g., root mass, necrosis).
- **Yield:** Harvest the marketable portion of the crop from the center of each plot and record the weight and quality.

7. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- If significant treatment effects are observed, use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

Visualizations



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Caption: Workflow for a field trial evaluating **fluensulfone** efficacy.

Considerations and Limitations

- **Efficacy Variability:** The effectiveness of **fluensulfone** can be influenced by soil type, organic matter content, pH, and environmental conditions.[15] As seen in the potato study, its performance may be inconsistent compared to established fumigants in certain cropping systems.[11][13]
- **Phytotoxicity:** While generally considered safe for labeled crops, there have been reports of reduced plant vigor in some instances.[16] A pre-plant application interval is often required. [16]
- **Resistance Management:** Although resistance in nematode populations to **fluensulfone** has not been proven, repeated and exclusive use of any single nematicide can lead to reduced efficacy. It is crucial to integrate **fluensulfone** into a broader Integrated Pest Management (IPM) program that includes crop rotation, resistant varieties, and rotation with nematicides having different modes of action.
- **Non-Target Effects:** **Fluensulfone** has been shown to have minimal impact on the diversity and population density of non-target free-living nematodes, which is a significant advantage over broad-spectrum fumigants.[4][17]

Conclusion

Fluensulfone is a valuable tool for the management of sting nematodes in various agricultural settings. Its unique mode of action and favorable environmental profile make it a suitable component of modern IPM strategies. However, for research and development professionals, it is critical to conduct site-specific trials to optimize application methods and rates for local conditions and cropping systems to ensure consistent and effective nematode control.

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